

Essential Safety and Handling Guide for Enerisant (TS-091)

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Compound of Interest

Compound Name: *Enerisant*
CAS No.: *1152747-82-4*
Cat. No.: *B607326*

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This guide provides crucial safety protocols and logistical information for the handling and disposal of **Enerisant** (also known as TS-091), a potent and selective histamine H3 receptor antagonist/inverse agonist. Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the integrity of research activities.

Hazard Identification and Personal Protective Equipment (PPE)

Enerisant is a bioactive compound that requires careful handling to prevent accidental exposure. While a comprehensive Safety Data Sheet (SDS) should always be consulted, the following table summarizes the minimum required PPE for handling **Enerisant** in a laboratory setting. As a potent pharmaceutical compound, it is crucial to use engineering controls as the primary means of protection, with PPE serving as a critical secondary barrier.^{[1][2]}

PPE Category	Specification	Rationale and Best Practices
Eye/Face Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects against accidental splashes of solutions or airborne particles of the compound.
Hand Protection	Disposable nitrile gloves (minimum thickness of 4 mil).	Prevents skin contact. Gloves should be inspected for integrity before each use and removed promptly and properly after handling the material. Double-gloving may be appropriate when handling higher concentrations or for extended procedures.
Body Protection	A clean, buttoned lab coat.	Protects skin and personal clothing from contamination. A chemically resistant apron should be considered for procedures with a higher risk of splashing.
Respiratory Protection	A NIOSH-approved N95 respirator or higher.	Required when handling Enerisant powder outside of a certified chemical fume hood or other ventilated enclosure to prevent inhalation of airborne particles.

Operational Plans: Safe Handling and Storage

Safe handling practices are paramount when working with potent research compounds like **Enerisant**.

General Handling:

- **Engineering Controls:** All manipulations of solid **Enerisant**, such as weighing and preparing stock solutions, should be performed in a certified chemical fume hood, a ventilated balance enclosure, or a glove box to minimize inhalation exposure.[3]
- **Avoid Contamination:** Use designated spatulas and weighing papers. After handling, decontaminate all surfaces and equipment.
- **Personal Hygiene:** Avoid eating, drinking, or smoking in laboratory areas. Wash hands thoroughly after handling the compound, before leaving the lab, and before breaks.

Storage:

- **Container:** Keep the container tightly sealed.
- **Conditions:** Store in a cool, dry, and well-ventilated area, away from incompatible materials. For long-term storage of solid **Enerisant**, refer to the supplier's recommendations, which may include refrigeration or freezing.

Experimental Protocol: Preparation of a Stock Solution

This protocol provides a step-by-step method for the safe preparation of a stock solution of **Enerisant**.

- **Preparation and Pre-computation:**
 - Calculate the required mass of **Enerisant** and the volume of solvent needed to achieve the desired concentration.
 - Prepare the workspace within a chemical fume hood by laying down absorbent bench paper.
 - Assemble all necessary materials: **Enerisant** solid, solvent (e.g., DMSO), calibrated pipettes, vortex mixer, and a labeled, sealable container for the final solution.
 - Don all required PPE as specified in the table above, including a respirator since you will be handling the solid form.

- Weighing the Compound:
 - Inside the fume hood, place a weigh boat on the analytical balance and tare it.
 - Carefully transfer the calculated amount of **Enerisant** powder to the weigh boat using a clean spatula. Avoid creating dust.
 - Record the exact mass of the compound.
- Solubilization:
 - Carefully add the weighed **Enerisant** to the labeled container.
 - Using a calibrated pipette, add the calculated volume of the appropriate solvent to the container.
 - Seal the container and vortex until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Final Steps and Cleanup:
 - Store the stock solution under the recommended conditions.
 - Dispose of all contaminated disposable materials (weigh boat, pipette tips, gloves) in the designated hazardous chemical waste container.
 - Wipe down the balance and the work area within the fume hood with an appropriate cleaning agent.
 - Properly doff PPE and wash hands thoroughly.

Disposal Plan

Proper disposal of pharmaceutical waste is crucial to protect human health and the environment.^[4]

- Unused Solid **Enerisant** and Contaminated Materials: All solid waste, including empty original containers, contaminated gloves, weigh boats, and paper towels, should be collected

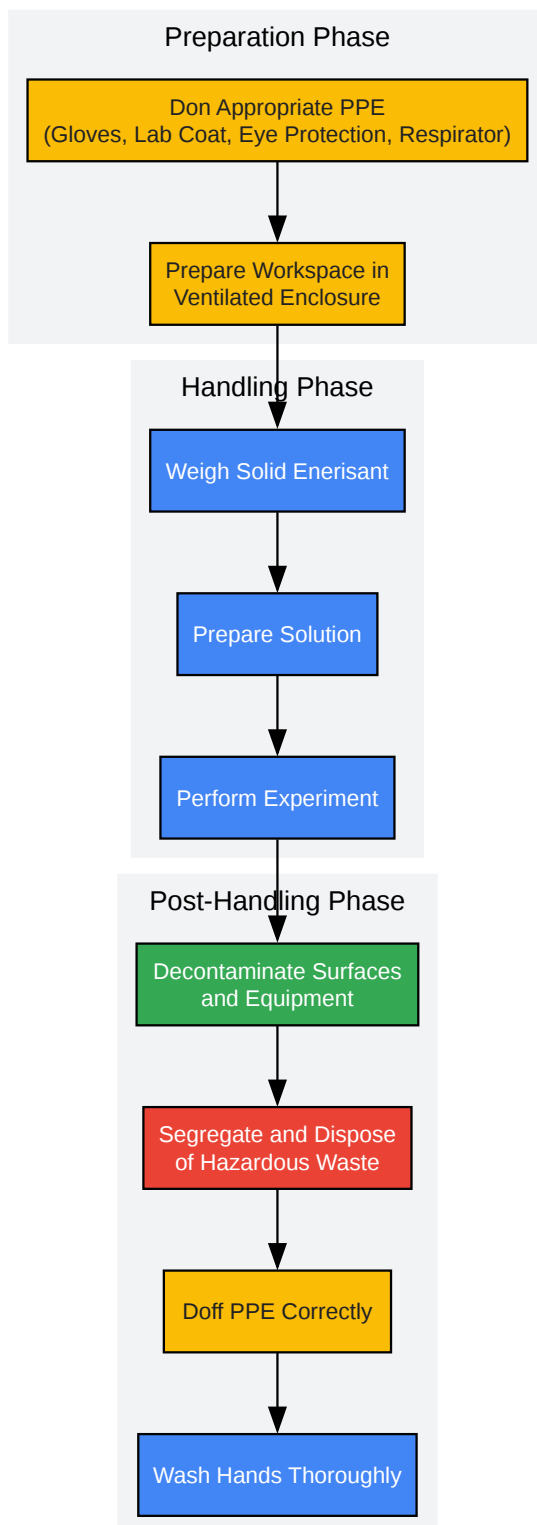
in a clearly labeled hazardous waste container.

- Aqueous and Solvent Waste: Liquid waste containing **Enerisant** should be segregated into appropriate hazardous waste streams (e.g., halogenated or non-halogenated solvents, aqueous waste).[5] Do not dispose of solutions containing **Enerisant** down the drain.
- Waste Pickup: Follow your institution's procedures for the collection and disposal of chemical waste by the environmental health and safety (EHS) department or a licensed contractor.

Visual Guides for Safe Operations

The following diagrams illustrate key workflows and decision-making processes for handling **Enerisant** safely.

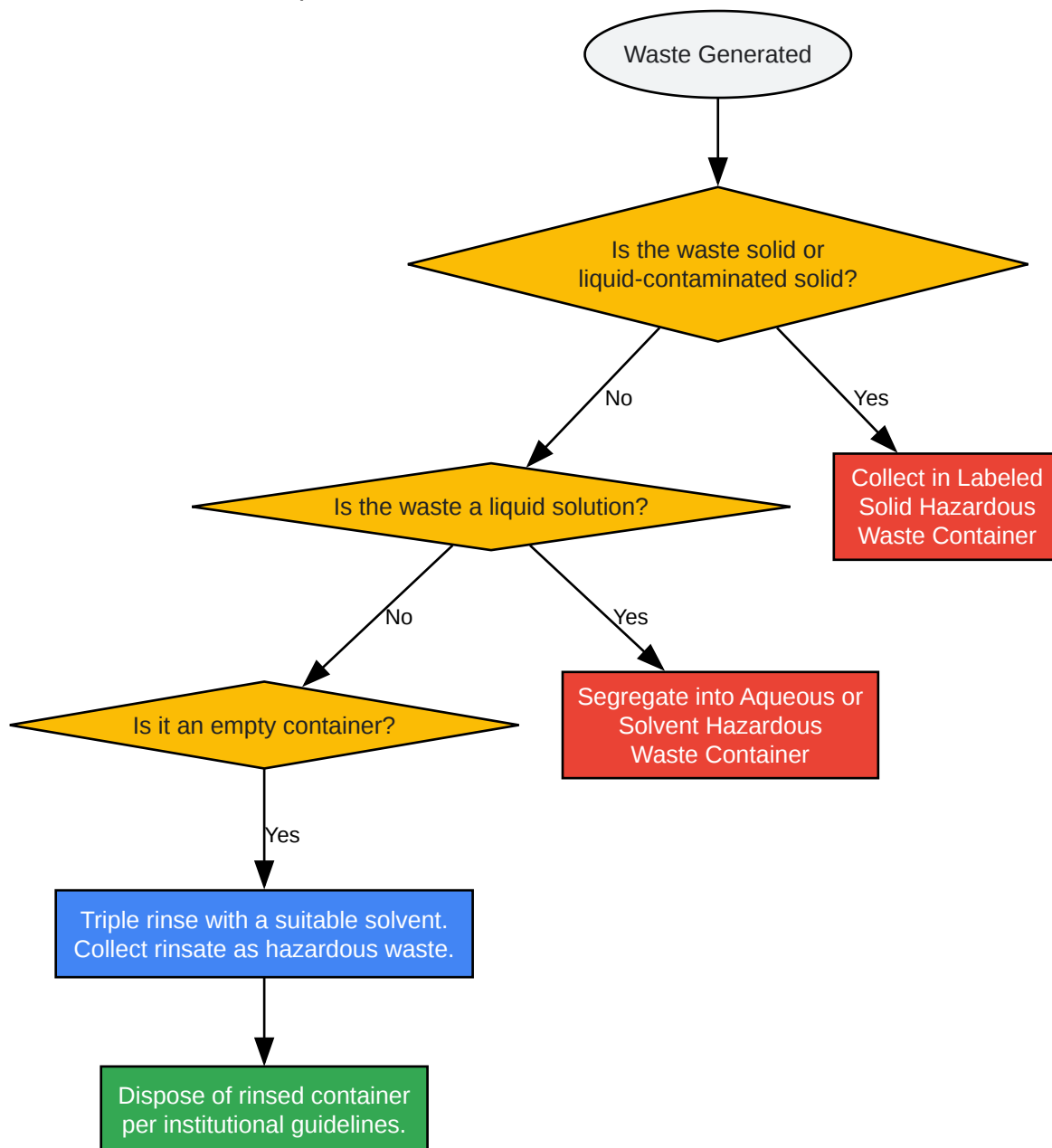
Operational Workflow for Handling Enerisant



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Caption: A step-by-step workflow for the safe handling of **Enerisant** in a laboratory setting.

Disposal Decision Tree for Enerisant Waste



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